Zymosterone: Structural Architecture and Chemical Properties

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Compound of Interest

Compound Name:	*zymosterone*
CAS No.:	*27192-37-6*
Cat. No.:	*B1260849*

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Executive Summary

Zymosterone (5

-cholesta-8,24-dien-3-one) is a pivotal 3-ketosterol intermediate occurring in the late stages of sterol biosynthesis.[1][2] It represents the first removal of all C-4 methyl groups in the Bloch pathway, serving as the direct substrate for the enzyme 17

-hydroxysteroid dehydrogenase type 7 (HSD17B7) (or Erg27p in fungi) to form zymosterol. Its transient nature and structural specificity make it a high-value marker for enzymatic efficiency in sterologenesis and a potential accumulation product in antifungal resistance phenotypes.[1]

Chemical Identity & Physicochemical Profile[3][4][5][6][7][8]

Zymosterone is a tetracyclic triterpenoid characterized by a 3-ketone functionality and unsaturation at the

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and

positions. Unlike its downstream product zymosterol, it lacks the 3

-hydroxyl group, rendering it less amphipathic and incapable of hydrogen bonding as a donor. [2]

Table 1: Chemical Identity Matrix

Property	Specification
Common Name	Zymosterone
IUPAC Name	5 -cholesta-8,24-dien-3-one
CAS Registry Number	27192-37-6
Molecular Formula	C H O
Molecular Weight	382.63 g/mol
Exact Mass	382.3236 g/mol
SMILES	CC(C)=CCC[C@H]1CC[C@@]2(C)C3=C(CC[C@]12C)[C@H]4CCC[C@@H]4CC3
Key Functional Groups	C-3 Ketone, Double Bond, Side-chain Olefin

Stereochemical Configuration

The molecule possesses a 5

-trans ring fusion (A/B rings), forcing the steroid nucleus into a planar, "flat" conformation typical of cholestane derivatives. This planarity is critical for its fit within the hydrophobic tunnel of the reductase enzyme. The side chain at C-17 is in the

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-configuration.[1][2][3]

Biosynthetic Context & Enzymology

Zymosterone is exclusive to the Bloch Pathway (predominant in testes/fungi) and is formed following the oxidative decarboxylation of C-4 methyl groups.

The Enzymatic Cascade

- Formation: The precursor, 4

  -carboxy-5

  -cholesta-8,24-dien-3

  -ol, undergoes oxidative decarboxylation catalyzed by Sterol-4

  -carboxylate-3-dehydrogenase (NSDHL).[1][2] This reaction simultaneously removes the carboxyl group and oxidizes the C-3 hydroxyl to a ketone, yielding **zymosterone**.[4]

- Consumption: **Zymosterone** is stereoselectively reduced at the C-3 position by HSD17B7 (mammals) or Erg27p (yeast) using NADPH as a cofactor to produce zymosterol.

Pathway Diagram (Graphviz)

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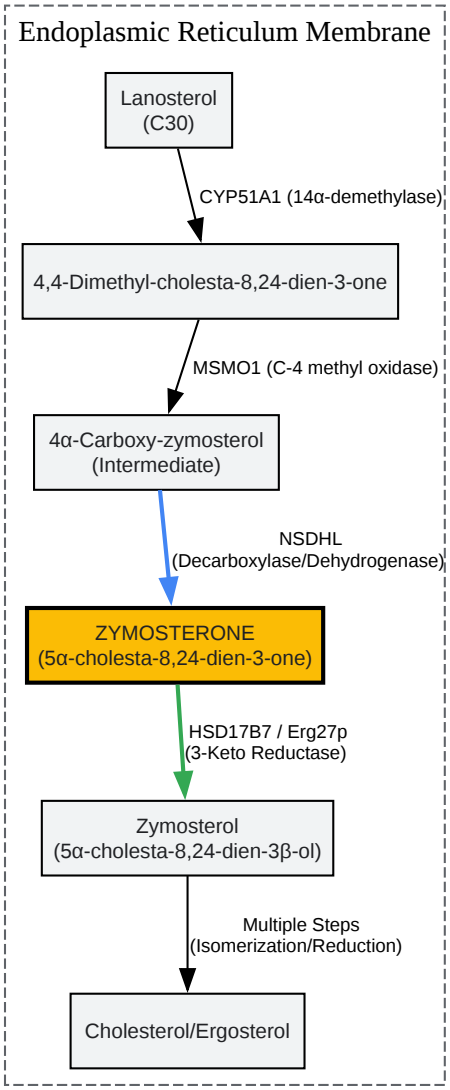

Figure 1: Position of Zymosterone in the Bloch Sterol Biosynthesis Pathway.

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[2]
Analytical Characterization (NMR & MS)

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Identification of **zymosterone** relies on distinguishing the 3-ketone signal from the 3-hydroxyl signal of zymosterol.[1]

Mass Spectrometry (GC-MS/LC-MS)[1][2]

- Molecular Ion (

  ):m/z 382.3

- Fragmentation Pattern (EI-MS):
  - 382: Parent ion.
  - 367:

    (Loss of angular methyl).[1]
  - 269: Characteristic cleavage of the side chain (C17-C20 bond rupture) + ring D fragmentation, typical for

    -sterols.[1]
  - 229: Ring A/B fragment containing the 3-ketone.

Nuclear Magnetic Resonance (H NMR)

- Solvent: CDCl

  [2]

- Key Signals:
  - C-18 Methyl: Singlet

    ppm.[1][2]
  - C-19 Methyl: Singlet

    ppm (Deshielded relative to zymosterol due to C-3 ketone).[1][2]
  - C-24 Olefinic Proton: Triplet

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ppm.[1][2]

- C-2 Methylene: Multiplet

  ppm (

  -protons to the ketone).[1][2]

- Absence: No signal at

  ppm (which would correspond to the H-3 carbinol proton in zymosterol).[1]

Isolation & Synthesis Methodologies

Method A: Biological Isolation from Yeast Mutants

Wild-type Saccharomyces cerevisiae does not accumulate **zymosterone**.[1][2] Isolation requires an erg27 mutant strain (defective in 3-ketosteroid reductase).[1]

Protocol:

- Culture: Grow erg27 mutant yeast in YPD medium supplemented with ergosterol (to support growth) for 48 hours.
- Harvest: Centrifuge cells (3000 x g, 5 min) and wash with distilled water.
- Lysis: Resuspend pellet in 10% KOH in methanol (saponification). Note: **Zymosterone** is a ketone and susceptible to aldol condensation under harsh base; use mild saponification (30 min, 60°C) or direct solvent extraction without saponification if lipids are low.
- Extraction: Extract the non-saponifiable lipid fraction with

  -heptane (3 x vol).

- Purification: Evaporate heptane under N

  . Purify via Silica Gel Column Chromatography using Hexane:Ethyl Acetate (90:10 v/v). **Zymosterone** elutes before zymosterol due to lower polarity (ketone vs. alcohol).

Method B: Chemical Synthesis (Strategic Summary)

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Total synthesis is rarely performed due to complexity. A semi-synthetic route involves the Jones Oxidation of zymosterol.

- Starting Material: Pure Zymosterol (commercial or isolated).
- Reaction: Dissolve zymosterol in acetone. Add Jones Reagent (CrO

  /H

  SO

) dropwise at 0°C.
- Quench: Add isopropanol to quench excess oxidant.
- Workup: Extract with diethyl ether, wash with NaHCO

  , dry over MgSO

  .
- Validation: Confirm conversion of C-3 OH to C=O by IR (appearance of carbonyl stretch at ~1715 cm

).

Stability & Handling

- Oxidation Sensitivity: The

  and

  double bonds are susceptible to autoxidation. Store under inert gas (Argon/Nitrogen) at -20°C or -80°C.
- Solubility: Highly soluble in chloroform, dichloromethane, and ethyl acetate. Insoluble in water.
- Reactivity: The C-3 ketone is reactive toward nucleophiles (e.g., NaBH

  reduction restores zymosterol).[2]

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